Application Notes and Protocols for SC144 Hydrochloride Cell Viability Assay

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Compound of Interest

Compound Name:	*SC144 hydrochloride*
CAS No.:	*917497-70-2*
Cat. No.:	*B1530503*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview and a detailed protocol for assessing the effect of **SC144 hydrochloride**, a potent GP130 inhibitor, on cell viability. This document is intended for researchers and scientists in the fields of oncology, cell biology, and drug development.

Introduction

SC144 hydrochloride is a first-in-class, orally active small-molecule inhibitor of glycoprotein 130 (gp130), a common signal-transducing receptor subunit for the interleukin-6 (IL-6) family of cytokines. By binding to gp130, SC144 induces its phosphorylation and deglycosylation, which subsequently abrogates the phosphorylation and nuclear translocation of STAT3 (Signal Transducer and Activator of Transcription 3). This disruption of the gp130/STAT3 signaling pathway inhibits the expression of downstream target genes, ultimately leading to cell-cycle arrest, anti-angiogenic effects, and apoptosis in cancer cells. SC144 has demonstrated

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cytotoxicity against a variety of cancer cell lines, including those resistant to conventional chemotherapeutic agents.

Quantitative Data Summary

The half-maximal inhibitory concentration (IC50) values of **SC144 hydrochloride** have been determined in various human cancer cell lines, demonstrating its potent anti-proliferative activity. The data presented below is a summary from multiple studies.

Cell Line	Cancer Type	IC50 (μM)	Citation
OVCAR-8	Ovarian Cancer	0.72	
OVCAR-5	Ovarian Cancer	0.49	
OVCAR-3	Ovarian Cancer	0.95	
NCI/ADR-RES	Paclitaxel & Doxorubicin-Resistant Ovarian Cancer	0.43	
HEY	Cisplatin-Resistant Ovarian Cancer	0.88	
LNCaP	Prostate Cancer	0.4	
HCT116 (p53 proficient)	Colorectal Cancer	0.6	
HT29	Colorectal Cancer	0.9	
MDA-MB-435	Breast Cancer	Not specified	
AsPC-1	Pancreatic Cancer	Effective at 0.5-2	
L3.6pl	Pancreatic Cancer	Effective at 0.5-2	

Signaling Pathway

The following diagram illustrates the signaling pathway inhibited by **SC144 hydrochloride**.

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